

# Essential Safety and Logistical Information for Handling Citreoviridin-13C23

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## Compound of Interest

Compound Name: Citreoviridin-13C23

Cat. No.: B15134970

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This document provides immediate, essential guidance for the safe handling and disposal of **Citreoviridin-13C23**, a mycotoxin that presents significant health risks. Adherence to these procedures is critical to ensure personnel safety and to maintain a secure laboratory environment. Citreoviridin is classified as acutely toxic if swallowed, toxic in contact with skin, and toxic if inhaled. It is also known to cause serious eye and skin irritation and may cause respiratory irritation.<sup>[1][2]</sup>

## Quantitative Hazard Data

A summary of the key quantitative toxicity data for Citreoviridin is provided in the table below. Note that specific Occupational Exposure Limits (OELs) for **Citreoviridin-13C23** have not been established. In the absence of a formal OEL, all handling procedures should be based on the principle of minimizing exposure to the lowest possible level.

Metric	Value	Species	Route	Reference
LD50	29 mg/kg	Mouse	Oral	[3]
LD50	7.2 mg/kg	Mouse	Intraperitoneal	[3]
Subcutaneous LD50	9,600 µg/kg	Mouse	Subcutaneous	[3]
Subcutaneous LD50	3,600 µg/kg	Rat	Subcutaneous	
LDLo	8 mg/kg	Rat	Oral	
Interperitoneal LDLo	4.1 mg/kg	Rat	Intraperitoneal	

LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of a test population.

LDLo: Lowest Published Lethal Dose.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling **Citreoviridin-13C23**. The following equipment must be worn at all times within the designated handling area.

- **Respiratory Protection:** A NIOSH/MSHA-approved respirator is required if there is a risk of inhalation, especially when handling the powdered form of the substance. Positive-pressure supplied air respirators may be necessary for high airborne contaminant concentrations.
- **Eye and Face Protection:** Tight-sealing safety goggles and a face shield are essential to protect against splashes and airborne particles.
- **Skin and Body Protection:** A lab coat, supplemented with disposable coveralls, is required. Double gloving with nitrile gloves is recommended; gloves should be changed immediately if they become contaminated.
- **Hand Protection:** Wear protective gloves that are impervious to the toxin and the solvent being used.

## Operational Plan for Handling Citreoviridin-13C23

All work with **Citreoviridin-13C23** must be conducted in a designated area, such as a chemical fume hood or a Class II Biological Safety Cabinet (BSC), to minimize the risk of exposure.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure that all necessary PPE is correctly donned. The designated work area within the fume hood or BSC should be prepared with plastic-backed absorbent liners to contain any potential spills.
- **Weighing:** If weighing the solid compound, use the "tare method" within the containment of a fume hood to avoid generating dust. This involves adding the chemical to a pre-weighed, sealed container and then re-weighing it outside the hood.
- **Dissolving:** When preparing solutions, add the solvent slowly to the solid to avoid splashing. If the container has a septum, introduce the diluent via injection to prevent opening the container.
- **Handling Solutions:** All transfers of solutions containing **Citreoviridin-13C23** should be performed carefully to avoid aerosol generation. Use safety needles and luer-lock syringes to prevent accidental disconnection.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment. The exterior of the primary container should be decontaminated before it is removed from the fume hood or BSC and placed in a clean secondary container for transport or storage.
- **Personal Decontamination:** After completing work and before leaving the laboratory, remove all PPE and wash hands thoroughly with soap and water.

## Disposal Plan for Citreoviridin-13C23 Waste

All materials contaminated with **Citreoviridin-13C23** must be treated as hazardous waste and disposed of according to institutional and local regulations.

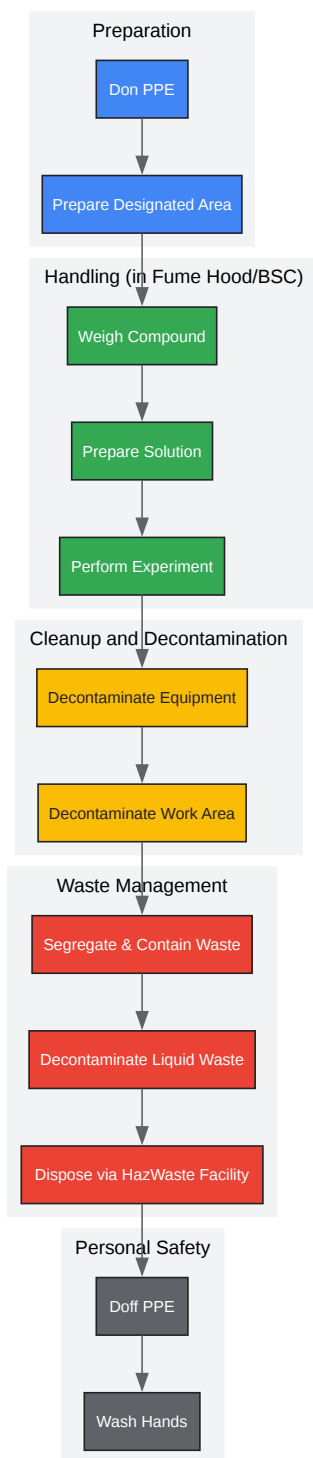
Decontamination and Disposal Procedure:

- **Liquid Waste:** Decontaminate liquid waste containing **Citreoviridin-13C23** by treating it with a solution of sodium hypochlorite (bleach) or a mixture of potassium permanganate and sulfuric acid. Allow for a sufficient reaction time (e.g., overnight) to ensure complete degradation of the mycotoxin.
- **Solid Waste:** All disposable solid waste, including gloves, absorbent pads, and pipette tips, should be collected in a designated, labeled, and sealed hazardous waste container.
- **Contaminated Glassware:** Reusable glassware should be decontaminated by soaking in a bleach solution or other appropriate chemical disinfectant before washing.
- **Final Disposal:** All decontaminated and contained waste must be disposed of through an approved hazardous waste disposal facility.

## Experimental Workflow Diagram

The following diagram illustrates the key stages of the safe handling workflow for **Citreoviridin-13C23**.

## Safe Handling Workflow for Citreoviridin-13C23



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Caption: Workflow for safe handling of **Citreoviridin-13C23**.

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## References

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